An In-Depth Technical Guide to the Physical Properties of Bromoferrocene

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Compound of Interest

Compound Name: *Bromo ferrocene*

Cat. No.: *B13772834*

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Introduction

Bromoferrocene, an organometallic compound derived from the halogenation of ferrocene, serves as a critical building block in the synthesis of more complex ferrocene derivatives. Its unique electronic and structural properties make it a valuable precursor for applications in materials science, catalysis, and medicinal chemistry. A thorough understanding of its fundamental physical properties, such as melting point and solubility, is paramount for its effective handling, purification, and utilization in further synthetic transformations. This guide provides a comprehensive overview of these key physical characteristics, supported by experimental context and a logical framework for understanding its solubility behavior.

Core Physical Properties

The physical state of bromoferrocene is typically a brown to red solid or semi-solid at room temperature.[1][2] Key physical data are summarized below.

Data Presentation

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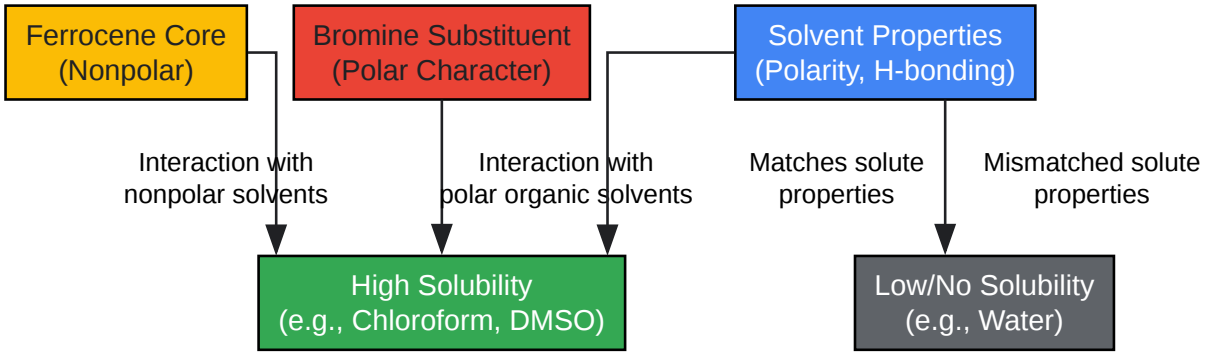
Property	Value	Source(s)
Molecular Formula	$C_{10}H_9BrFe$	[1][2]
Molecular Weight	264.93 g/mol	[1][2][3]
Appearance	Brown to red solid or semi-solid	[1]
Melting Point	26-32 °C	[1][4]
31-33 °C	[2]	
Water Solubility	Insoluble	[1]
Organic Solvent Solubility	Soluble in ethanol, chloroform, dimethyl sulfoxide	

Solubility Profile

The solubility of bromoferrocene is dictated by its molecular structure, which combines the nonpolar "sandwich" structure of the ferrocene core with the polar influence of the bromine substituent. Following the principle of "like dissolves like," bromoferrocene exhibits poor solubility in water but is soluble in various organic solvents.[1]

The introduction of a halogen atom to the cyclopentadienyl ring influences the overall polarity and intermolecular interactions of the molecule compared to the parent ferrocene. While ferrocene itself is weakly soluble in most organic solvents, it is readily soluble in hydrocarbons.[5] The bromine atom in bromoferrocene introduces a degree of polarity, affecting its solubility profile. It is documented to be soluble in organic solvents such as ethanol, chloroform, and dimethyl sulfoxide.

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Caption: Logical diagram of factors affecting bromoferrocene solubility.

Experimental Protocols

While specific, detailed protocols for the determination of bromoferrocene's physical properties are not extensively published, standard laboratory procedures are applicable. Below are generalized methodologies for determining the melting point and assessing the solubility of a solid organometallic compound like bromoferrocene.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid bromoferrocene transitions to a liquid.

Methodology:

- Sample Preparation: A small, dry sample of bromoferrocene is finely crushed into a powder.
- Capillary Loading: The powdered sample is packed into a thin-walled capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which contains a heating block and a calibrated thermometer or digital temperature sensor.
- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.

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- Observation: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has melted is recorded as the completion of melting.
- Reporting: The melting point is reported as a range from the onset to the completion temperature. For bromoferrocene, a typical range is 31-33 °C.[2]

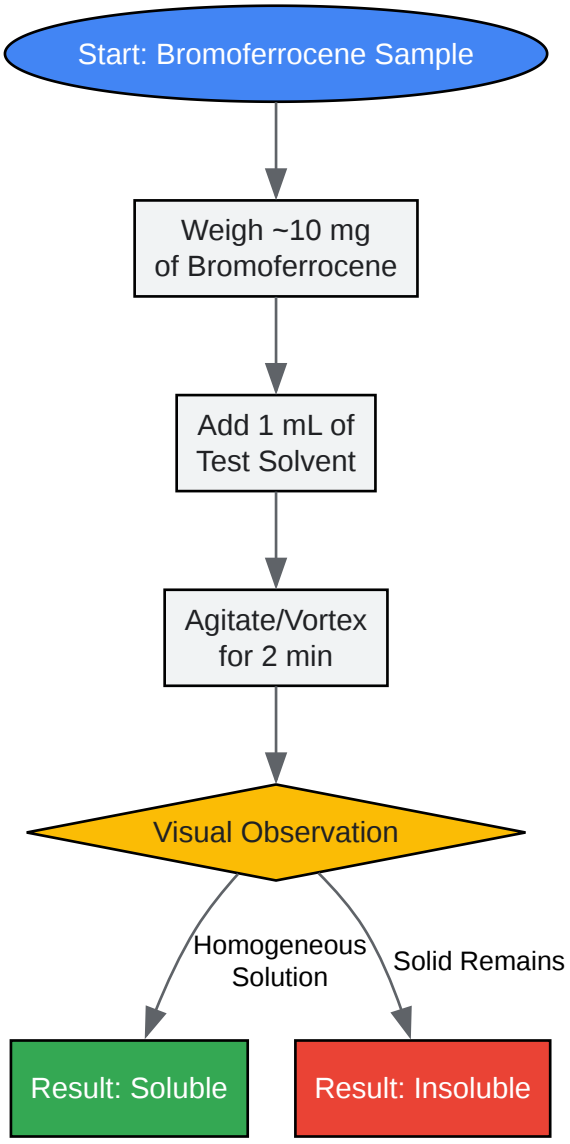
Qualitative Solubility Assessment

Objective: To determine the solubility of bromoferrocene in various solvents.

Methodology:

- Solvent Selection: A range of solvents with varying polarities is selected (e.g., water, ethanol, hexane, dichloromethane, dimethyl sulfoxide).
- Sample Preparation: A small, pre-weighed amount of bromoferrocene (e.g., 10 mg) is added to a series of test tubes.
- Solvent Addition: A measured volume of each selected solvent (e.g., 1 mL) is added to a separate test tube containing the bromoferrocene.
- Mixing: Each tube is agitated (e.g., by vortexing or manual shaking) for a set period to ensure thorough mixing and to facilitate dissolution.
- Observation: The tubes are allowed to stand, and a visual inspection is performed to determine if the solid has completely dissolved. The solubility is categorized as:
  - Soluble: The solid completely dissolves, leaving a clear or colored, homogeneous solution.
  - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
  - Insoluble: The solid does not appear to dissolve at all.
- Documentation: The results for each solvent are recorded. Bromoferrocene is expected to be insoluble in water but soluble in organic solvents like chloroform and ethanol.[1]

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Caption: Experimental workflow for qualitative solubility assessment.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physical Properties of Bromoferrocene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13772834/docs#an-in-depth-technical-guide-to-the-physical-properties-of-bromoferrocene]

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